

# Safety and Handling of D-ALANINE (3-13C): An In-depth Technical Guide

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## Compound of Interest

Compound Name: D-ALANINE (3-13C)

Cat. No.: B1580361

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **D-ALANINE (3-13C)**, a stable isotope-labeled amino acid crucial for a variety of research applications, including metabolic studies, proteomics, and drug development. Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

## Hazard Identification and Classification

**D-ALANINE (3-13C)** is a non-radioactive, stable isotope-labeled compound. While it is chemically identical to its non-labeled counterpart, D-Alanine, and generally considered to have low toxicity, it is imperative to handle it with the care afforded to all laboratory chemicals.

Based on available data for D-Alanine and related compounds, the primary hazards are associated with its physical form (powder) and potential routes of exposure. Some suppliers classify D-Alanine as not hazardous, while others indicate potential for acute oral toxicity and aquatic toxicity. Given this variability, a conservative approach to handling is recommended.

GHS Classification (Potential, based on related compounds):

- Acute Toxicity, Oral (Category 4)
- Acute Aquatic Toxicity (Category 1)

- Chronic Aquatic Toxicity (Category 1)

It is important to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date hazard information.

## Quantitative Safety Data

The following tables summarize the available quantitative data for D-Alanine. It is important to note that specific toxicity data for the <sup>13</sup>C-labeled variant is not readily available; the data presented here is for the unlabeled compound and should be used as a primary reference.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>2</sub> <sup>13</sup> CH <sub>7</sub> NO <sub>2</sub>	--INVALID-LINK--
Molecular Weight	90.09 g/mol	--INVALID-LINK--
Appearance	White to off-white crystalline powder	--INVALID-LINK--
Melting Point	278 - 282 °C (decomposes)	--INVALID-LINK--
Solubility in Water	155 g/L at 20 °C	--INVALID-LINK--

Table 2: Toxicological Data

Parameter	Value	Species	Reference
Acute Oral LD50	> 2000 mg/kg/day (4-week study, L-alanine)	Rat	--INVALID-LINK--
Acute Oral LD50 (Predicted)	1.0339 mol/kg	Rat	--INVALID-LINK--
Aquatic Toxicity (LC50)	Data not available	-	-

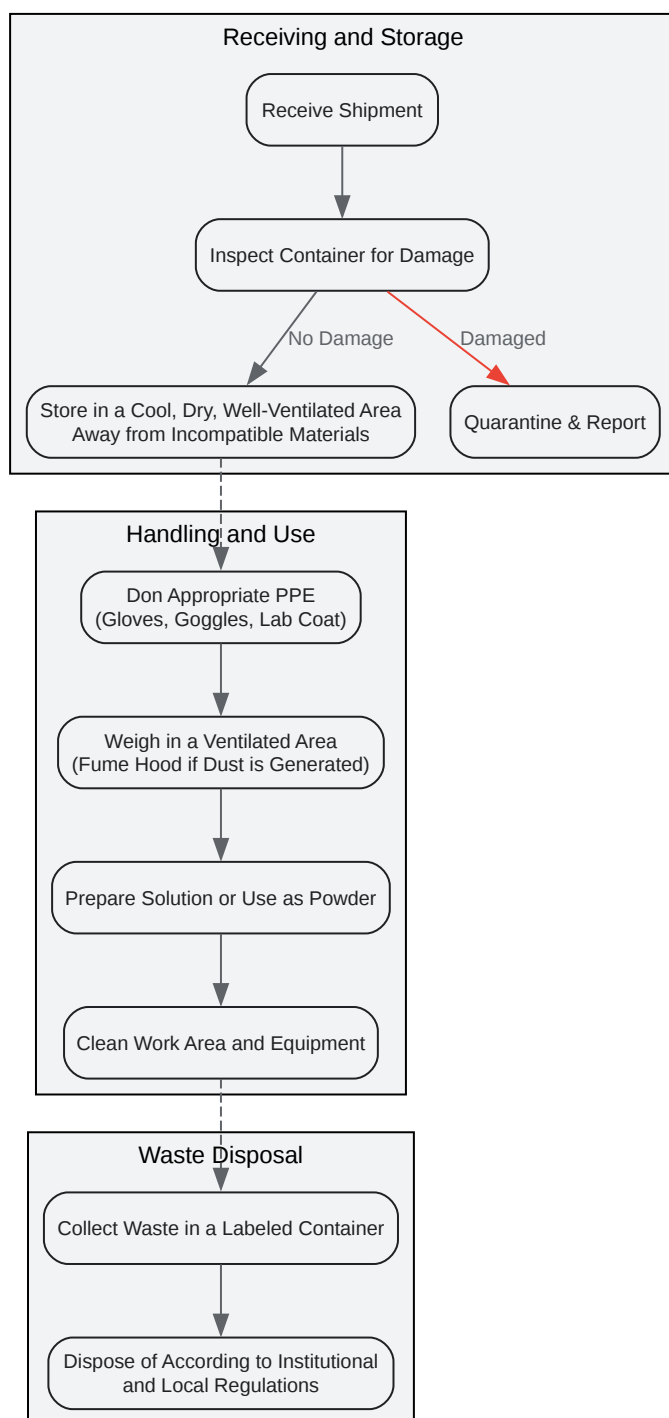
Table 3: Exposure Controls and Personal Protection

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area. A fume hood is recommended for handling large quantities or when generating dust.
Eye/Face Protection	Safety glasses with side shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	For operations generating dust, a NIOSH-approved respirator with a particulate filter is recommended.

## Experimental Protocols

### General Handling and Storage Workflow

The following diagram outlines the general workflow for the safe handling and storage of **D-ALANINE (3-13C)**.



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**Caption:** General workflow for receiving, storing, handling, and disposing of **D-ALANINE (3-13C)**.

# Protocol for Preparation of a Stock Solution for Cell Culture

Objective: To prepare a sterile stock solution of **D-ALANINE (3-13C)** for use in cell culture media.

Materials:

- **D-ALANINE (3-13C)** powder
- Sterile, deionized, and filtered water or appropriate buffer (e.g., PBS)
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes
- Vortex mixer
- Sterile syringe filter (0.22  $\mu\text{m}$ )
- Sterile storage vials

Procedure:

- Calculate the required mass: Determine the mass of **D-ALANINE (3-13C)** needed to achieve the desired stock solution concentration.
- Weigh the powder: In a biological safety cabinet or a clean bench, carefully weigh the calculated amount of **D-ALANINE (3-13C)** and transfer it to a sterile conical tube.
- Dissolve the powder: Add a portion of the sterile solvent to the conical tube. Vortex thoroughly until the powder is completely dissolved. Bring the solution to the final desired volume with the solvent.
- Sterile filter: Draw the solution into a sterile syringe. Attach a 0.22  $\mu\text{m}$  sterile syringe filter and dispense the solution into a new sterile conical tube or sterile storage vials.

- Label and store: Clearly label the storage vials with the compound name, concentration, date of preparation, and your initials. Store the stock solution at the recommended temperature (typically -20°C) to ensure stability.

## Protocol for Sample Preparation for NMR Analysis

Objective: To prepare a sample of a  $^{13}\text{C}$ -labeled protein hydrolysate for NMR analysis.

Materials:

- Lyophilized  $^{13}\text{C}$ -labeled protein sample
- 6 M Hydrochloric acid (HCl)
- Heat- and acid-resistant borosilicate vials with caps
- Nitrogen gas source
- Heating block or oven
- $\text{D}_2\text{O}$  (Deuterium oxide)
- NMR tubes

Procedure:

- Protein Hydrolysis:
  - Place the dry, homogenized protein sample into a borosilicate vial.
  - Add 6 M HCl to the vial.
  - Flush the vial with nitrogen gas, seal it tightly, and place it in an oven at 110-150°C for the appropriate time to achieve complete hydrolysis (typically 24-72 hours).
- Drying:
  - After cooling, dry the sample in a heating block under a gentle stream of nitrogen gas to remove the HCl.

- Resuspension:
  - Resuspend the dried hydrolysate in D<sub>2</sub>O. The volume will depend on the requirements of the NMR spectrometer.
- Transfer to NMR Tube:
  - Transfer the resuspended sample to an appropriate NMR tube.
- Analysis:
  - Acquire the <sup>13</sup>C NMR spectrum according to the instrument's standard operating procedures.

## Protocol for Sample Preparation for Mass Spectrometry (MS) Analysis

Objective: To prepare a <sup>13</sup>C-labeled peptide sample for analysis by mass spectrometry.

Materials:

- <sup>13</sup>C-labeled protein sample
- Denaturing buffer (e.g., containing urea or guanidinium chloride)
- Reducing agent (e.g., DTT)
- Alkylating agent (e.g., iodoacetamide)
- Protease (e.g., trypsin)
- Quenching solution (e.g., formic acid)
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- MS-grade solvents (e.g., acetonitrile, water, formic acid)

Procedure:

- Denaturation, Reduction, and Alkylation:
  - Dissolve the protein sample in a denaturing buffer.
  - Add the reducing agent and incubate to break disulfide bonds.
  - Add the alkylating agent to cap the free thiols.
- Proteolytic Digestion:
  - Dilute the sample to reduce the denaturant concentration to a level compatible with the chosen protease.
  - Add the protease and incubate at its optimal temperature to digest the protein into peptides.
- Quenching and Desalting:
  - Stop the digestion by adding a quenching solution (e.g., formic acid).
  - Desalt the peptide mixture using an SPE cartridge to remove salts and detergents that can interfere with MS analysis.
- Resuspension and Analysis:
  - Elute the peptides from the SPE cartridge and dry them down.
  - Resuspend the peptides in an appropriate solvent for MS analysis (e.g., 0.1% formic acid in water).
  - Analyze the sample using a mass spectrometer.

## Emergency Procedures

### First Aid Measures

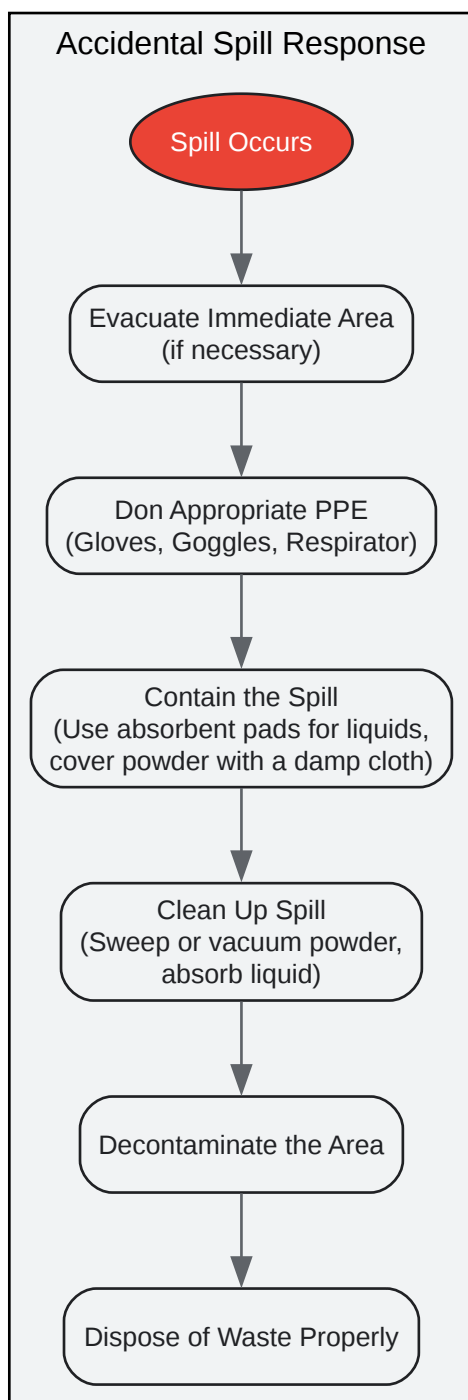
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.



- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if you feel unwell.

## Accidental Release Workflow

The following diagram illustrates the logical workflow for responding to an accidental spill of **D-ALANINE (3-13C)** powder.



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**Caption:** Workflow for responding to an accidental spill of **D-ALANINE (3-13C)**.

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.

- **Conditions to Avoid:** Avoid generation of dust, and exposure to moisture and direct sunlight.
- **Incompatible Materials:** Strong oxidizing agents, strong acids, and strong bases.
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).

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